

Essential Safety and Operational Guide for Handling MMV006833

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Compound of Interest

Compound Name: MMV006833

Cat. No.: B4714636

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **MMV006833**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent antimalarial compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **MMV006833** is presented below.

Property	Value
Chemical Name	2-(cyclohexylamino)-N-(4-chloro-2-methyl-5-pyrrolidin-1-ylsulfonyl)benzyl)acetamide
Molecular Formula	C19H27ClN2O4S
Molecular Weight	414.95 g/mol
CAS Number	701253-55-6
Appearance	Solid powder
Storage	Store at room temperature. Refer to the Certificate of Analysis for specific storage conditions.

Personal Protective Equipment (PPE)

Due to the potent nature of **MMV006833**, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound, particularly in its powdered form.

PPE Category	Item	Specifications
Hand Protection	Disposable Gloves	Nitrile gloves are recommended due to their resistance to a variety of chemicals. Double gloving is advised when handling the solid compound.
Body Protection	Lab Coat	A dedicated, disposable or professionally laundered lab coat should be worn over personal clothing.
Eye Protection	Safety Goggles or Face Shield	Chemical splash goggles that provide a complete seal around the eyes are required. A face shield may be worn over goggles for additional protection.
Respiratory Protection	Respirator	For handling larger quantities of powder or when there is a risk of aerosolization, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the designated handling area and removed before exiting.

Operational Plan: Handling and Reconstitution

Adherence to a strict operational plan is critical to minimize exposure and ensure experimental accuracy.

1. Preparation and Engineering Controls:

- All work with solid **MMV006833** should be conducted in a certified chemical fume hood or a ventilated balance safety enclosure to minimize inhalation exposure.[\[1\]](#)
- The work area should be clean and free of clutter.
- Prepare all necessary materials, including the compound, solvent, vials, and pipettes, before starting.
- Ensure a chemical spill kit is readily accessible.

2. Weighing the Compound:

- Handle the solid compound with care to avoid generating dust. Use gentle scooping motions.
- Weigh the desired amount of **MMV006833** in a tared, sealed container within the fume hood.

3. Reconstitution Protocol:

- Slowly add the desired solvent (e.g., DMSO) to the solid **MMV006833** to the desired stock concentration.
- Cap the vial securely and vortex gently until the solid is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particulates.
- Label the stock solution clearly with the compound name, concentration, solvent, and date of preparation.

4. Aliquoting and Storage:

- It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at the recommended temperature, typically -20°C or -80°C, in tightly sealed vials.

Disposal Plan

MMV006833 and any materials that come into contact with it must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid MMV006833	Collect in a clearly labeled, sealed, and puncture-resistant container for hazardous waste.
Contaminated Labware (e.g., pipette tips, vials)	Dispose of in a designated hazardous waste container.
Liquid Waste (e.g., unused stock solutions)	Collect in a sealed, leak-proof container labeled as hazardous waste. Do not pour down the drain.
Contaminated PPE (e.g., gloves, shoe covers)	Dispose of in a designated hazardous waste container immediately after use.

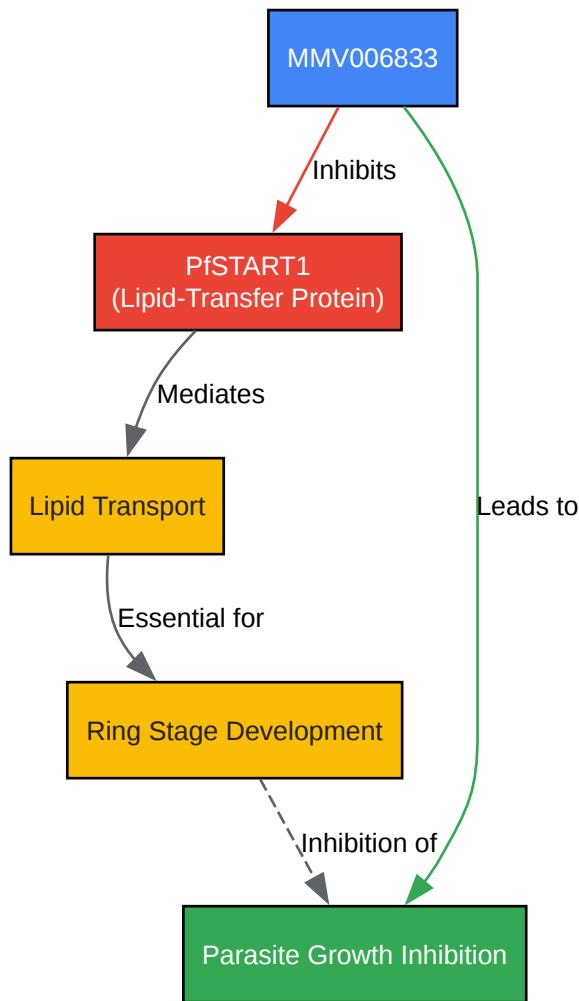
General Disposal Guidelines:

- All hazardous waste must be collected by a licensed hazardous waste management company for high-temperature incineration.
- Never dispose of **MMV006833** or its waste in the regular trash or down the sink.
- For empty chemical containers, the first rinse with a solvent should be collected as hazardous waste.

Biological Activity and Mechanism of Action

MMV006833 is an antimalarial agent that targets the lipid-transfer protein PfSTART1 in *Plasmodium falciparum*.^[2] This inhibition disrupts the development of the parasite at the ring stage.^[2]

Mechanism of Action of MMV006833



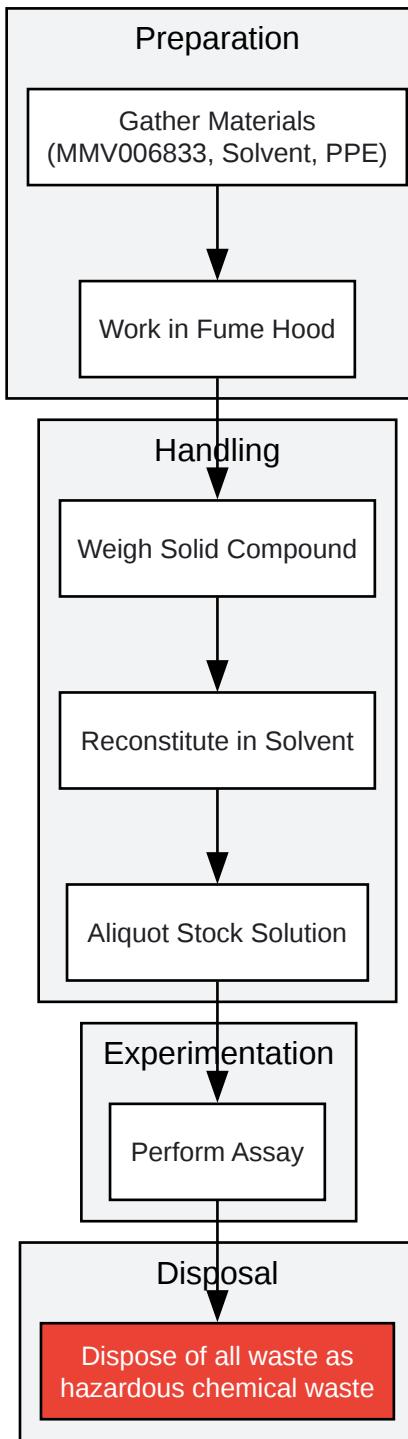
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Caption: Mechanism of action of **MMV006833**.

Experimental Workflow

The following diagram outlines the general workflow for handling and using **MMV006833** in a laboratory setting.

Experimental Workflow for Handling MMV006833

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Caption: General workflow for **MMV006833** handling.

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References

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